

# In-Depth Technical Guide to 4-O-Cinnamoylquinic Acid

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## Compound of Interest

Compound Name: 4-O-Cinnamoylquinic acid

Cat. No.: B11928756

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## Abstract

This technical guide provides a comprehensive overview of **4-O-Cinnamoylquinic acid**, a derivative of quinic acid belonging to the hydroxycinnamic acid family. This document consolidates essential chemical identifiers, detailed experimental protocols for its enzymatic synthesis, and an analysis of its known biological activities. The information is tailored for researchers in pharmacology, natural product chemistry, and drug development, offering a foundational resource for further investigation and application of this compound.

## Chemical Identification and Properties

**4-O-Cinnamoylquinic acid** is a natural compound that has been identified and synthesized for research purposes. Its core structure consists of a quinic acid moiety esterified with a cinnamoyl group at the 4-position.

Identifier	Value	Source
IUPAC Name	(1R,3R,4R,5R)-4-(cinnamoyloxy)-1,3,5-trihydroxycyclohexanecarboxylic acid	Inferred from related compounds
CAS Number	5509-70-6	[1][2][3][4]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>7</sub>	[1][2][4]
Molecular Weight	322.31 g/mol	[1][2]

## Biological Activity and Potential Applications

The biological activities of many hydroxycinnamoyl-quinic acids, such as antioxidant, anti-inflammatory, antimicrobial, and neuroprotective effects, are well-documented.[5] While research specifically on **4-O-Cinnamoylquinic acid** is still emerging, initial studies and the activities of related compounds suggest its potential in several therapeutic areas.

### Antioxidant and Anti-inflammatory Potential

One of the key reported biological activities of **4-O-Cinnamoylquinic acid** is its ability to inhibit the generation of superoxide anions in human neutrophils.[1] Superoxide is a reactive oxygen species (ROS) implicated in oxidative stress and inflammatory processes. The inhibition of its production suggests that **4-O-Cinnamoylquinic acid** may have applications as an antioxidant and anti-inflammatory agent.

While direct studies on the effect of **4-O-Cinnamoylquinic acid** on inflammatory signaling pathways like NF-κB and MAPK are not yet available, a related compound, 4,5-dicaffeoylquinic acid, has been shown to exert anti-inflammatory effects by suppressing the activation of these pathways.[1][6] This suggests a potential mechanism of action for **4-O-Cinnamoylquinic acid** that warrants further investigation.

## Experimental Protocols

The following is a detailed methodology for the enzymatic synthesis of **4-O-Cinnamoylquinic acid**, adapted from established research protocols.[6][7] This chemoenzymatic approach offers

high regioselectivity and is a valuable method for producing this and related compounds for research purposes.

## Enzymatic Synthesis of Methyl 4-O-Cinnamoylquininate

Objective: To synthesize methyl 4-O-cinnamoylquininate through enzymatic transesterification of methyl quinate with vinyl cinnamate using *Candida antarctica* lipase A (CAL-A).

Materials:

- Methyl quinate
- Vinyl cinnamate
- *Candida antarctica* lipase A (CAL-A), immobilized
- tert-Butyl methyl ether (TBME), anhydrous
- Molecular sieves, 4 Å
- Inert gas (e.g., Argon or Nitrogen)
- Standard laboratory glassware and magnetic stirrer
- Reaction monitoring equipment (e.g., TLC or HPLC)
- Purification apparatus (e.g., column chromatography system)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, dissolve methyl quinate in anhydrous TBME.
- **Addition of Reagents:** To the solution, add vinyl cinnamate and immobilized CAL-A. The molar ratio of methyl quinate to vinyl cinnamate should be optimized, but a 1:1 or slight excess of the vinyl cinnamate is a typical starting point. The amount of enzyme will depend on its activity and should be determined based on supplier specifications or preliminary experiments.

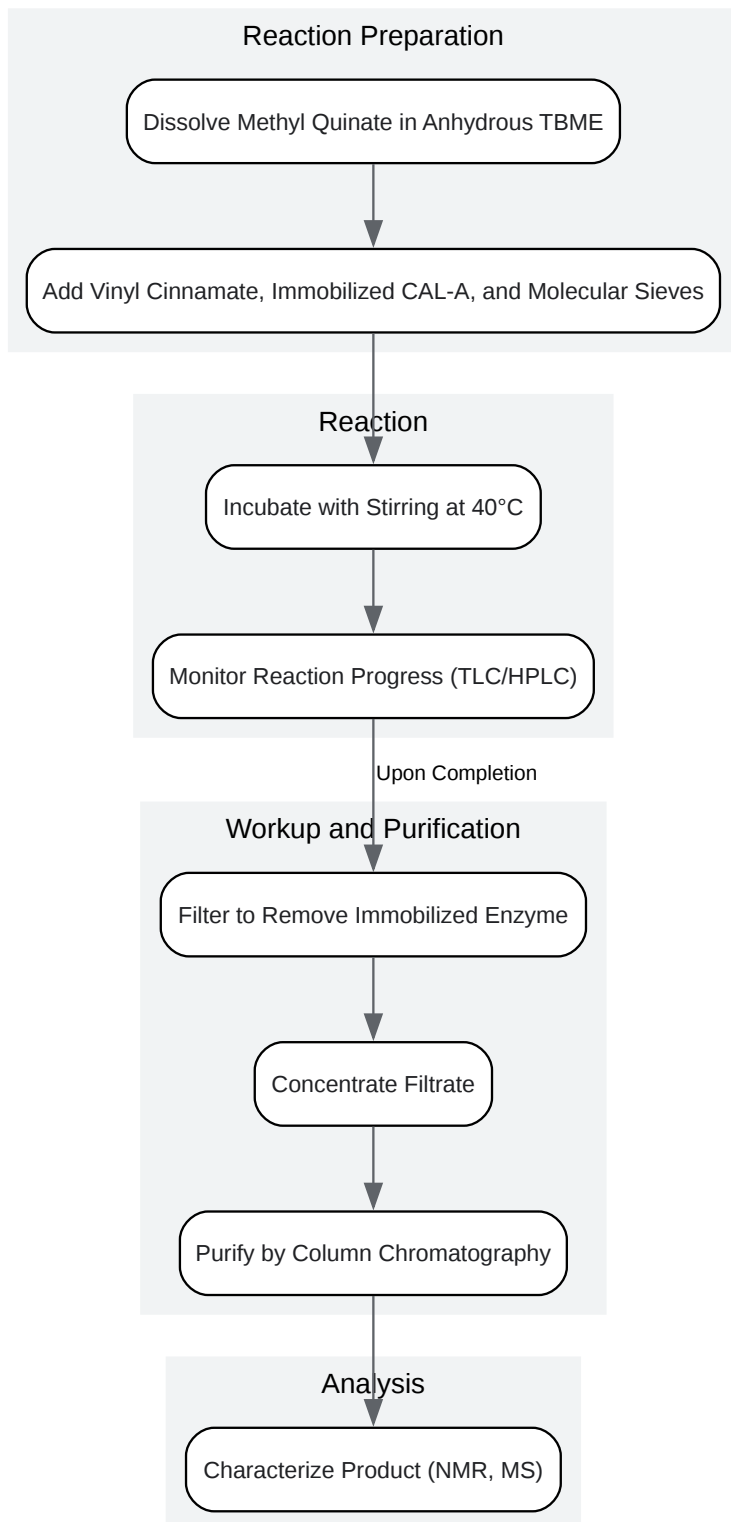
- **Incubation:** Add activated 4 Å molecular sieves to the reaction mixture to remove any residual water. Seal the flask and stir the mixture at a controlled temperature (e.g., 40 °C).
- **Reaction Monitoring:** Monitor the progress of the reaction periodically by taking small aliquots and analyzing them by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to determine the consumption of the starting materials and the formation of the product.
- **Enzyme Removal:** Once the reaction has reached completion (or the desired conversion), filter off the immobilized enzyme. The enzyme can be washed with fresh solvent and potentially be reused.
- **Purification:** Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to isolate the pure methyl 4-O-cinnamoylquininate.
- **Characterization:** Confirm the identity and purity of the synthesized compound using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Diagrams and Workflows

### Enzymatic Synthesis Workflow

The following diagram illustrates the key steps in the enzymatic synthesis of methyl 4-O-cinnamoylquininate.

## Workflow for the Enzymatic Synthesis of Methyl 4-O-Cinnamoylquinatate

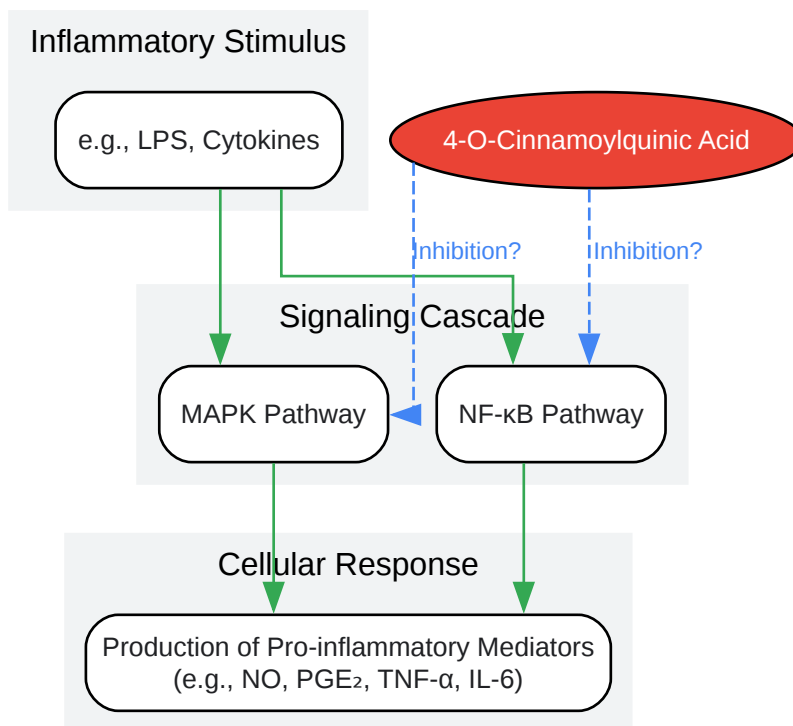
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Caption: Enzymatic Synthesis Workflow for Methyl 4-O-Cinnamoylquinatate.

## Potential Anti-inflammatory Signaling Pathway

Based on the activity of related compounds, the following diagram illustrates a hypothetical signaling pathway that **4-O-Cinnamoylquinic acid** might inhibit. Further research is needed to confirm its specific molecular targets.

### Hypothesized Anti-inflammatory Action of 4-O-Cinnamoylquinic Acid



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Caption: Hypothesized Anti-inflammatory Signaling Pathway Inhibition.

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